

# Essential Safety and Operational Guide for Handling Dodecyltrimethylammonium Bromide

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## Compound of Interest

Compound Name: *Dodecyltrimethylammonium  
bromide*

Cat. No.: *B133476*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Dodecyltrimethylammonium bromide** (DTAB), a cationic surfactant commonly used in laboratory settings.

## Hazard Identification and Classification

**Dodecyltrimethylammonium bromide** (CAS No. 1119-94-4) is classified as a hazardous substance.<sup>[1][2]</sup> It is crucial to be aware of its potential dangers before handling.

GHS Hazard Statements:

- H301/H302: Toxic or harmful if swallowed.<sup>[2][3][4][5]</sup>
- H315: Causes skin irritation.<sup>[2][3][4][5][6]</sup>
- H319: Causes serious eye irritation.<sup>[2][3][4][5][6]</sup>
- H335: May cause respiratory irritation.<sup>[2][4][6][7]</sup>
- H410: Very toxic to aquatic life with long-lasting effects.<sup>[2][3][5][6][8]</sup>

Hazard Classification	Category
Acute Oral Toxicity	Category 3 or 4[1][3]
Skin Corrosion/Irritation	Category 2[1][3]
Serious Eye Damage/Irritation	Category 2/2A[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1][2]
Hazardous to the Aquatic Environment (Acute)	Category 1[2][7]
Hazardous to the Aquatic Environment (Chronic)	Category 1[2][3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling DTAB to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Tightly sealed safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[2][6][9][10]	To prevent eye contact which can cause serious irritation.[2][6]
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[2][6][10]	To prevent skin contact which causes irritation.[2][6]
Body Protection	Protective work clothing or a lab coat. A complete suit protecting against chemicals may be required depending on the scale of work.[2][6]	To protect skin from accidental splashes or spills.
Respiratory Protection	Use a suitable respirator (e.g., P95 or P1) if high concentrations are present, if dust is generated, or if experiencing respiratory irritation.[2][6][9]	To prevent respiratory tract irritation.[2][6]

## Step-by-Step Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

### Handling:

- Ventilation: Always handle **Dodecyltrimethylammonium bromide** in a well-ventilated area, preferably in a chemical fume hood.[3][6][9]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[2][3][6] Do not eat, drink, or smoke in the handling area.[3][10][11]

- Prevent Dust Formation: Handle the solid powder carefully to avoid creating dust.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Grounding: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[9\]](#)[\[10\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)[\[6\]](#)  
[\[10\]](#)

#### Storage:

- Container: Keep the container tightly sealed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#)  
[\[9\]](#)[\[10\]](#)
- Hygroscopic Nature: DTAB is hygroscopic; protect it from humidity and water.[\[1\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, bases, and moisture.[\[1\]](#)[\[6\]](#)  
[\[7\]](#)[\[11\]](#)
- Labeling: Ensure all containers are clearly labeled.[\[11\]](#)

## Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and proper disposal are essential for safety and environmental protection.

#### First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[10]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical advice if irritation persists. <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[10]</a>

#### Spill Response Workflow:

Caption: Workflow for managing a **Dodecyltrimethylammonium bromide** spill.

Disposal Plan: **Dodecyltrimethylammonium bromide** and its container must be disposed of as hazardous waste.[\[2\]](#)[\[6\]](#)

- Consult Regulations: Always consult federal, state, and local regulations for proper disposal.[\[6\]](#)
- Licensed Disposal Company: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)
- Incineration: One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Environmental Precaution: Do not allow the product to enter drains or water systems as it is very toxic to aquatic life.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) Use appropriate containers to avoid environmental contamination.[\[6\]](#)

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## References

- 1. fishersci.com [fishersci.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Dodecyltrimethylammonium bromide | C<sub>15</sub>H<sub>34</sub>N.Br | CID 14249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. chemos.de [chemos.de]
- 9. echemi.com [echemi.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. sdfine.com [sdfine.com]
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